

Comprehensive Application Notes and Protocols for 1-Ethoxyhexane in Organic Synthesis

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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Chemical Identifier and Profile

1-Ethoxyhexane, also known as hexyl ethyl ether, is an aliphatic ether considered for specialized roles in chemical synthesis and processing. Its structure offers a blend of hydrocarbon character with moderate polarity, suggesting potential as a solvent for non-polar to moderately polar compounds [1].

- **CAS Number:** 5756-43-4
- **Molecular Formula:** C₈H₁₈O
- **Molecular Weight:** 130.23 g/mol [1]
- **IUPAC Name:** **1-Ethoxyhexane**
- **Common Synonyms:** Ethyl hexyl ether, Hexane, 1-ethoxy- [1] [2]

Physicochemical Characterization

The fundamental properties of **1-Ethoxyhexane** that define its utility as a solvent are summarized in the table below.

Table 1: Fundamental Physicochemical Properties of 1-Ethoxyhexane

Property	Value / Description	Reference
Physical State	Colorless, volatile liquid	[1]
Boiling Point	140.96 °C (estimate)	[1]
Melting Point	-94 °C (estimate)	[1]
Flash Point	31.2 °C	[1]
Density	0.7722 g/cm ³	[1]
Refractive Index	1.4008	[1]
Vapor Pressure	9.52 mmHg at 25°C	[1]
Solubility	Insoluble in water; soluble in most organic solvents	[1]

Safety and Handling Considerations

Proper handling is crucial due to its flammability and physical irritancy. The following protocol outlines the essential safety measures.

Safety and Handling Protocol

- **Personal Protective Equipment (PPE):** Wear fire-resistant and impervious clothing, chemical-impervious gloves (tested to EN 374 standard), and tightly fitting safety goggles with side-shields [2].
- **Ventilation:** Conduct all work in a well-ventilated place, such as a fume hood, to prevent the accumulation of vapors. If exposure limits are exceeded or irritation is experienced, use a full-face respirator [2].
- **Handling Precautions:** Avoid contact with skin and eyes. Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge. Avoid the formation of dust and aerosols [2].
- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from foodstuffs and incompatible materials [2].

First Aid Measures

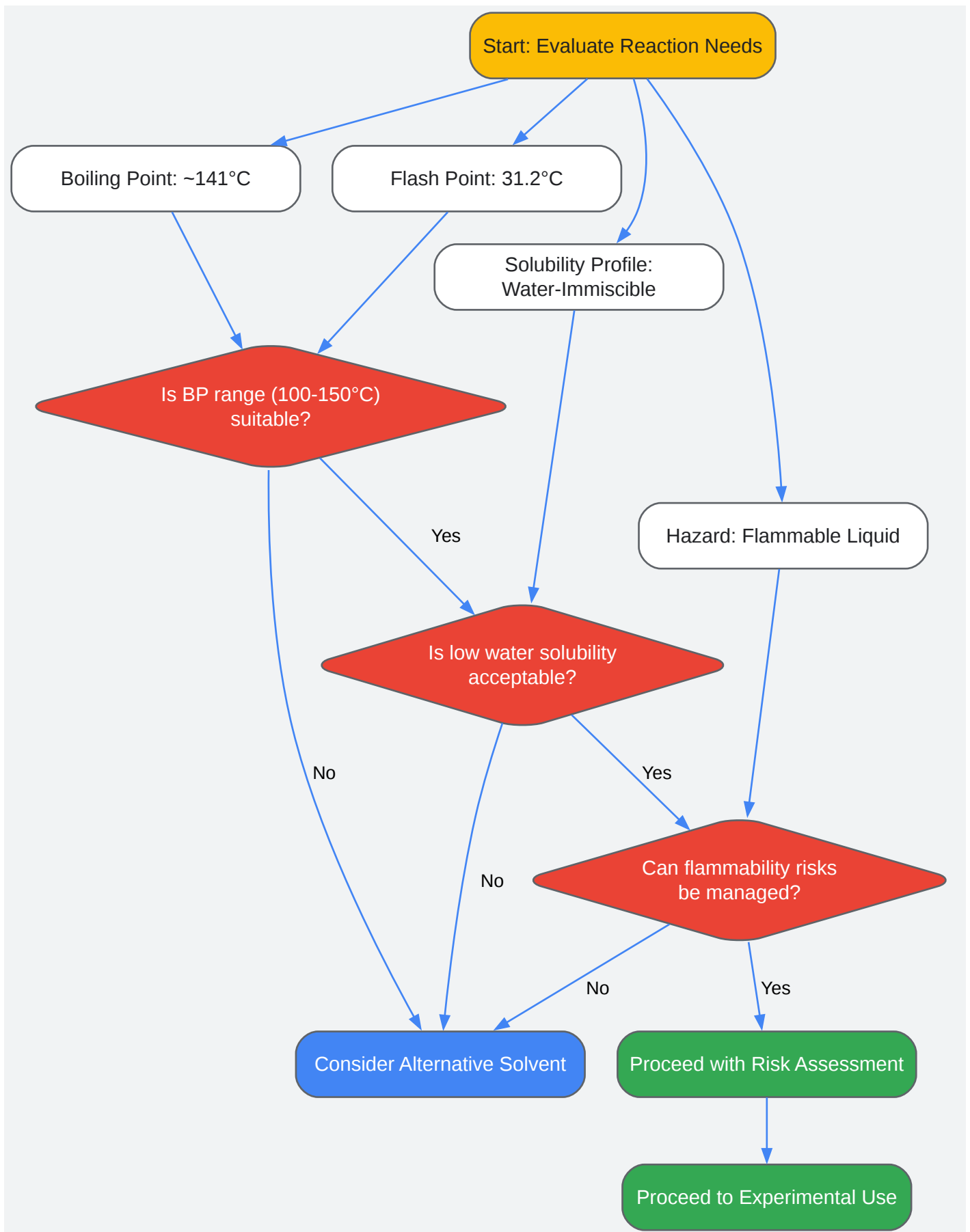
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, administer artificial respiration and seek immediate medical attention [2].
- **Skin Contact:** Immediately remove contaminated clothing and wash the affected skin with soap and plenty of water. Consult a doctor [2].
- **Eye Contact:** Rinse the eyes with pure water for at least 15 minutes and consult a doctor [2].
- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Seek immediate medical attention [2].

Hazard Classification

While a specific GHS classification is not available in the searched sources, the flash point of **31.2 °C** categorizes it as a **flammable liquid (Category 2 or 3)** under GHS. Inhalation or skin contact may cause irritation [1].

Solvent Selection and Workflow

The following diagram illustrates the decision-making process for employing **1-Ethoxyhexane** in a synthetic workflow, incorporating general principles of solvent use.



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General Laboratory Techniques

Distillation of 1-Ethoxyhexane

Purification of solvents is often necessary for sensitive reactions. Distillation is the standard method for purifying **1-Ethoxyhexane**.

- **Principle:** Distillation separates liquids based on differences in their boiling points. A pure liquid distills at a constant temperature when its vapor pressure equals the atmospheric pressure [3].
- **Apparatus Setup:** Use a simple distillation setup (similar to Figure 1 in the search results) consisting of a heat source, distillation flask, stillhead with thermometer, water-cooled condenser, and a receiving flask. Ensure all joints are greased and sealed, and the apparatus is properly clamped [3].
- **Procedure:** Heat the solvent steadily. The rate of heating should be such that the drop of condensate does not disappear from the thermometer bulb, ensuring liquid-vapor equilibrium and an accurate boiling point reading (~141°C). Collect the main fraction at its constant boiling point [3].
- **Note:** The boiling point is pressure-dependent. For precise work, note the barometric pressure and refer to pressure-temperature correction tables [3].

Liquid-Liquid Extraction Protocol

While not specific to **1-Ethoxyhexane**, this general protocol can be adapted for workup procedures where it is used as an extraction solvent, based on its insolubility in water [1] [4].

- **Step 1:** Transfer the reaction mixture (aqueous phase) to a separating funnel.
- **Step 2:** Add a volume of **1-Ethoxyhexane** roughly equal to the volume of the aqueous phase.
- **Step 3:** Seal the funnel and shake it vigorously, with frequent venting to release pressure.
- **Step 4:** Allow the phases to separate completely. The organic phase (**1-Ethoxyhexane**, density ~0.77 g/cm³) will form the upper layer.
- **Step 5:** Drain and discard the lower aqueous layer through the stopcock.
- **Step 6:** Collect the organic layer containing the extracted compound. Further drying with an anhydrous salt (e.g., MgSO₄ or Na₂SO₄) may be required.

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